

4-Bromo-2-(trifluoromethoxyphenyl)acetonitrile chemical hazards and handling

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Compound of Interest

Compound Name: 4-Bromo-2-(trifluoromethoxyphenyl)acetonitrile

Cat. No.: B1373141

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An In-depth Technical Guide: Chemical Hazards and Safe Handling of 4-Bromo-2-(trifluoromethoxyphenyl)acetonitrile

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the chemical hazards, risk mitigation strategies, and handling protocols for 4-Bromo-2-(trifluoromethoxyphenyl)acetonitrile (CAS No. 1427502-10-0). As a substituted arylacetonitrile, this compound is a valuable building block in medicinal chemistry and agrochemical synthesis, often utilized for introducing a unique trifluoromethoxyphenyl moiety into target molecules.^{[1][2]} However, its structural features—specifically the nitrile group and halogenation—necessitate a rigorous and informed approach to safety.

The protocols and insights herein are derived from established safety data for structurally analogous compounds, including various brominated and fluorinated phenylacetonitriles. The fundamental principles of handling toxic nitriles are universally applicable and form the basis of this guide.

Compound Profile and Physicochemical Properties

4-Bromo-2-(trifluoromethoxyphenyl)acetonitrile is an organic intermediate whose utility is derived from its reactive nitrile and functionalized aromatic ring.^{[1][2]} These features allow for

its participation in a variety of synthetic transformations. Understanding its physical properties is the first step in a sound risk assessment.

Property	Value	Source
Chemical Name	4-Bromo-2-(trifluoromethoxyphenyl)acetonitrile	-
CAS Number	1427502-10-0	[1]
Molecular Formula	C ₉ H ₅ BrF ₃ NO	[1]
Molecular Weight	280.04 g/mol	[1]
Appearance	Likely a solid or liquid (Data for analogous compounds vary)	-
Solubility	Expected to be slightly soluble in water, soluble in organic solvents.[3]	-

Hazard Identification and GHS Classification

Substituted phenylacetonitriles are classified as hazardous due to their potential for acute toxicity, irritation, and the inherent risks associated with the nitrile functional group.[4][5] The Globally Harmonized System (GHS) provides a universal framework for communicating these dangers.[6] Based on data from analogous compounds, 4-Bromo-2-(trifluoromethoxyphenyl)acetonitrile should be treated as a substance with the following GHS classifications.

Anticipated GHS Hazard Classifications:

- Acute Toxicity, Oral (Category 3/4): Toxic or harmful if swallowed.[7][8]
- Acute Toxicity, Dermal (Category 3/4): Toxic or harmful in contact with skin.[7][8]
- Acute Toxicity, Inhalation (Category 3/4): Toxic or harmful if inhaled.[7][8]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[9][10]

- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[9][10]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[3][9]

Caption: GHS Pictograms and associated hazard statements.

Toxicological Profile and Routes of Exposure

The primary toxicological concern with arylacetonitriles stems from the nitrile group ($-C\equiv N$). While the compound itself is toxic, there is also a metabolic risk. In vivo, nitriles can be metabolized to release cyanide ions, which inhibit cellular respiration, leading to internal asphyxiation.[5][11] The exposure symptoms are often delayed.[11]

- Inhalation: Inhalation of vapors or aerosols can cause severe respiratory tract irritation.[5][9] Systemic absorption through the lungs can lead to symptoms paralleling cyanide poisoning, including headache, dizziness, nausea, and in severe cases, convulsions, loss of consciousness, and death.[11][12]
- Skin Contact: The compound is readily absorbed through the skin, which can lead to systemic toxicity.[4][5] It is also classified as a skin irritant, causing redness, itching, and inflammation.[9] Prolonged contact can result in severe chemical burns.[5][13]
- Eye Contact: Direct contact with the eyes will cause serious irritation and may result in severe eye damage.[5][9][13] Lachrymation (tearing) is an immediate symptom.[13]
- Ingestion: Ingestion is highly toxic and can be fatal.[5] It may cause severe burns to the mouth and gastrointestinal tract.[5] Symptoms mirror those of inhalation exposure and require immediate medical intervention.[14]

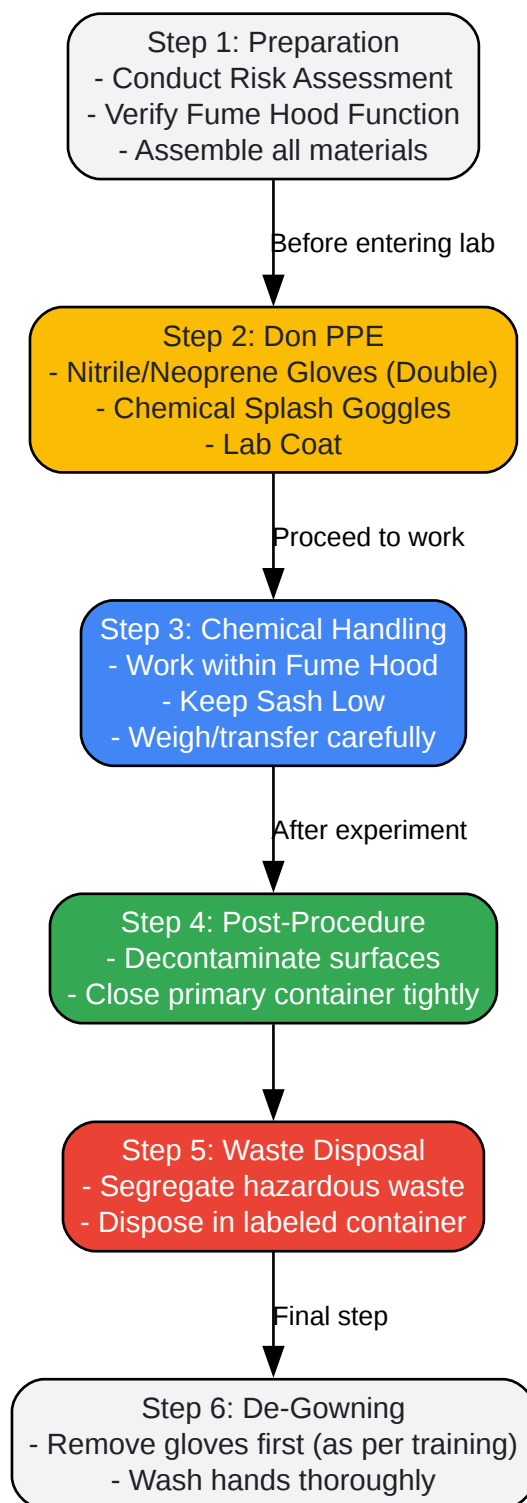
Causality in Practice: Risk Assessment and Engineering Controls

A proactive approach to safety is paramount. The "why" behind each safety measure is as important as the measure itself.

- **The Fume Hood is Non-Negotiable:** The high acute toxicity via inhalation dictates that this compound must always be handled within a certified chemical fume hood. This is not merely for odor control; it is a primary containment device to prevent systemic poisoning from unnoticed vapor or aerosol exposure.
- **Ventilation and Airflow:** The fume hood's function is to maintain negative pressure, drawing contaminated air away from the user. Before starting work, it is crucial to verify the fume hood is functioning correctly (checking the airflow monitor). The sash should be kept as low as practicable.
- **Avoiding Aerosol Generation:** The risk of inhalation increases dramatically when the material is aerosolized. Procedures such as sonication, vigorous mixing, or rapid solvent removal on a rotary evaporator should be conducted with care to prevent splashing and aerosol generation.

Standard Operating Procedure: Safe Handling and PPE

A self-validating protocol ensures safety at every stage. This workflow minimizes exposure and provides clear steps for the entire process.



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Caption: Step-by-step workflow for safely handling toxic nitriles.

Personal Protective Equipment (PPE) Deep Dive:

- **Gloves:** Standard nitrile gloves may not provide sufficient long-term protection. Double-gloving (wearing two pairs of nitrile gloves) or using a heavier-duty glove (e.g., neoprene) over a nitrile glove is strongly recommended. Gloves must be changed immediately if contamination is suspected.
- **Eye Protection:** Chemical splash goggles are mandatory. Safety glasses do not provide adequate protection from splashes.
- **Body Protection:** A flame-resistant lab coat should be worn and kept fully buttoned. Ensure clothing covers all exposed skin.

Storage and Stability

Proper storage is critical to maintaining the compound's integrity and preventing hazardous situations.

- **Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area.^[15] The storage area should be accessible only to authorized personnel.
- **Incompatibilities:** Keep away from strong oxidizing agents, strong acids, and strong bases.^[13] Contact with acids can liberate highly toxic hydrogen cyanide gas.^[5]
- **Stability:** The compound is generally stable under recommended storage conditions.^[9] Avoid exposure to excessive heat, as vapors can form explosive mixtures with air.

Emergency Procedures: A Validated Response

In an emergency, a clear, pre-planned response is essential.

Personal Exposure:

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth).^{[13][14]} Seek immediate medical attention and call a poison center.
- **Skin Contact:** Immediately remove all contaminated clothing. Flush the skin with copious amounts of water for at least 15 minutes.^[9] Seek immediate medical attention.^[14]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[13] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[9] If the person is conscious, rinse their mouth with water and give them two glasses of water to drink. Seek immediate medical attention.[14]

Spills and Leaks:

- Evacuate: Evacuate all non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Contain: Wearing full PPE, contain the spill using an inert absorbent material like sand, vermiculite, or a commercial spill kit.[13] Do not let the product enter drains.
- Collect: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[13]
- Decontaminate: Clean the spill area thoroughly.

Fire:

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or foam.[7]
- Hazards: Combustion may produce toxic gases, including carbon oxides, nitrogen oxides, hydrogen bromide, and hydrogen fluoride.[9][13] Firefighters must wear self-contained breathing apparatus (SCBA).[13]

Disposal Considerations

All waste containing this compound, including empty containers and contaminated materials, must be treated as hazardous waste. Disposal must be carried out in accordance with all applicable federal, state, and local regulations. Do not dispose of it down the drain.

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